

# Application Notes and Protocols: Synthesis of Dodecan-1-amine;thiocyanic acid

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## Compound of Interest

Compound Name: Dodecan-1-amine;thiocyanic acid

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## Abstract

This document provides a detailed protocol for the synthesis of Dodecylammonium thiocyanate, an alkylammonium salt with emerging applications in materials science, particularly in the fabrication of perovskite solar cells.<sup>[1]</sup> The synthesis is based on a straightforward acid-base reaction between dodecan-1-amine and a source of thiocyanic acid. This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the synthesis, purification, and characterization of the target compound.

## Introduction

Dodecylammonium thiocyanate ( $C_{13}H_{28}N_2S$ ) is an ionic compound formed from the protonation of the primary amine, dodecan-1-amine, by thiocyanic acid. While the synthesis of organic isothiocyanates and thiocyanates is well-documented, the preparation of this specific alkylammonium salt is less commonly described in the literature. This compound has garnered interest for its role in the formation and stabilization of metal halide perovskite solar cells.<sup>[1]</sup> The protocol detailed below provides a reproducible method for its synthesis in a laboratory setting.

## Data Presentation

Parameter	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>28</sub> N <sub>2</sub> S	[1]
Molecular Weight	244.44 g/mol	[1]
CAS Number	22031-31-8	[1]
Appearance	White crystalline solid	Inferred from similar ammonium salts
Melting Point	Not specified in search results	
Solubility	Soluble in polar organic solvents	Inferred from structure

## Experimental Protocol

### Materials and Reagents

- Dodecan-1-amine (C<sub>12</sub>H<sub>27</sub>N)
- Ammonium thiocyanate (NH<sub>4</sub>SCN) or Potassium thiocyanate (KSCN)
- Hydrochloric acid (HCl), 1 M solution
- Diethyl ether ((C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>O)
- Distilled water
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter paper

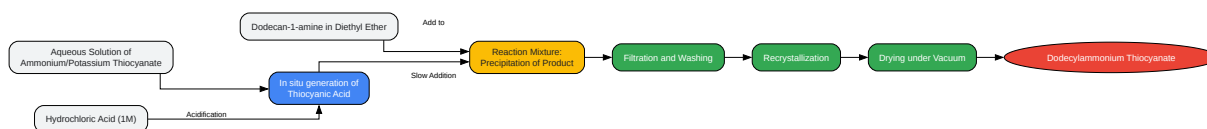
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- pH indicator paper

## Synthesis Procedure

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 18.54 g (0.1 mol) of dodecan-1-amine in 100 mL of diethyl ether. Stir the solution at room temperature until the amine is completely dissolved.
- **Preparation of Thiocyanic Acid (in situ):** In a separate beaker, dissolve 7.61 g (0.1 mol) of ammonium thiocyanate (or 9.72 g of potassium thiocyanate) in a minimal amount of distilled water (approximately 20 mL). Slowly add 100 mL of 1 M hydrochloric acid to this solution while stirring. This will generate a solution containing thiocyanic acid.
- **Acid-Base Reaction:** Slowly add the acidic thiocyanic acid solution to the stirred solution of dodecan-1-amine in the round-bottom flask over a period of 15-20 minutes. A white precipitate of dodecylammonium thiocyanate should form.
- **Reaction Completion and Isolation:** Continue stirring the reaction mixture at room temperature for an additional 1-2 hours to ensure complete reaction.
- **Purification:**
  - Filter the white precipitate using a Büchner funnel.
  - Wash the collected solid with two portions of cold diethyl ether (2 x 30 mL) to remove any unreacted dodecan-1-amine.
  - To remove any inorganic salt impurities, the crude product can be recrystallized. A suitable solvent system would need to be determined empirically, but a mixture of a polar solvent (like ethanol or isopropanol) and a non-polar solvent (like hexane or diethyl ether) is a good starting point.
- **Drying:** Dry the purified white solid under vacuum to obtain the final product, dodecylammonium thiocyanate.

- Characterization: The final product should be characterized to confirm its identity and purity. Recommended analytical techniques include:
  - $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopy: To confirm the presence of the dodecyl chain and the ammonium proton.
  - FT-IR Spectroscopy: To identify the characteristic peaks for the N-H bonds of the ammonium group and the S-C $\equiv$ N stretch of the thiocyanate anion.
  - Melting Point Analysis: To determine the melting point of the synthesized compound.
  - Elemental Analysis: To confirm the elemental composition (C, H, N, S).

## Visualizations



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Caption: Synthesis workflow for Dodecylammonium thiocyanate.

## Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.
- Dodecan-1-amine is corrosive and can cause skin and eye irritation.[2]

- Hydrochloric acid is corrosive.
- Thiocyanates can release toxic hydrogen cyanide gas if they come into contact with strong acids under certain conditions. The in situ generation of thiocyanic acid should be performed with caution.[3]
- Diethyl ether is highly flammable. Avoid open flames and sparks.

This protocol provides a general guideline for the synthesis of dodecylammonium thiocyanate. Researchers may need to optimize reaction conditions, such as solvent choice and purification methods, to achieve the desired yield and purity.

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## References

- 1. n-Dodecylammonium thiocyanate | CAS 22031-31-8 [greatcellsolarmaterials.com]
- 2. Dodecylamine | C<sub>12</sub>H<sub>27</sub>N | CID 13583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Thiocyanic Acid | HSCN | CID 781 - PubChem [pubchem.ncbi.nlm.nih.gov]
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